

A Technical Guide to Norethindrone Acetate-D8 for Research Applications

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Compound of Interest

Compound Name: Norethindrone Acetate-D8

Cat. No.: B15142522

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability and research applications of **Norethindrone Acetate-D8**. This deuterated analog of Norethindrone Acetate serves as a crucial tool, primarily as an internal standard, for the accurate quantification of Norethindrone and its metabolites in complex biological matrices. Its use is particularly relevant in pharmacokinetic studies and research into conditions like endometriosis.

Commercial Suppliers and Product Specifications

Norethindrone Acetate-D8 is available from several commercial suppliers catering to the research community. The table below summarizes the key specifications provided by these suppliers. Researchers are advised to request certificates of analysis for the most current and lot-specific data.

Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment	Molecular Formula	CAS Number (Parent)
ESS Chem Co.	Norethindrone Acetate-D8 (major)	ESS0064	>95% by HPLC	>98% atom D	C ₂₂ H ₂₀ D ₈ O ₃	38673-38-0
Acanthus Research	Norethindrone Acetate-D8	ACA-160801-0039	Not Specified	Not Specified	C ₂₂ H ₂₀ D ₈ O ₃	38673-38-0
MedchemExpress	19-Norethindrone acetate-d8	HY-B1710S	Not Specified	Not Specified	C ₂₂ H ₂₀ D ₈ O ₃	51-98-9

Experimental Protocols: Quantitative Analysis using Norethindrone Acetate-D8 as an Internal Standard

While specific, detailed protocols for the synthesis of **Norethindrone Acetate-D8** are proprietary and not publicly available, its primary application is as an internal standard in analytical methods. Below are detailed methodologies for the quantitative analysis of norethindrone in biological samples, adapted from established analytical techniques for similar compounds.

Sample Preparation: Extraction of Norethindrone from Plasma

This protocol outlines a liquid-liquid extraction (LLE) procedure suitable for isolating norethindrone from plasma samples prior to LC-MS/MS analysis.

Materials:

- Human plasma samples

- **Norethindrone Acetate-D8** internal standard solution (concentration to be optimized based on expected analyte levels)
- Methyl tert-butyl ether (MTBE)
- Deionized water
- Vortex mixer
- Centrifuge

Procedure:

- Thaw plasma samples to room temperature.
- Pipette 200 μ L of plasma into a clean microcentrifuge tube.
- Add a predetermined amount of **Norethindrone Acetate-D8** internal standard solution to each plasma sample.
- Vortex briefly to mix.
- Add 1 mL of MTBE to each tube.
- Vortex vigorously for 5 minutes to ensure thorough extraction.
- Centrifuge at 10,000 x g for 10 minutes to separate the organic and aqueous layers.
- Carefully transfer the upper organic layer (MTBE) to a new clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in a suitable volume of the mobile phase for LC-MS/MS analysis.

Analytical Methodology: LC-MS/MS for Quantification

This section details a representative Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the sensitive and selective quantification of norethindrone.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m particle size) is commonly used.
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A typical gradient would start with a low percentage of mobile phase B, ramping up to a high percentage to elute the analyte and internal standard, followed by a re-equilibration step. The exact gradient profile should be optimized for the specific column and system.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C

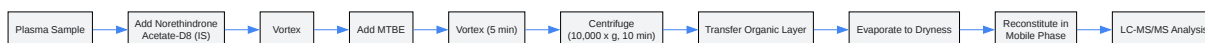
Mass Spectrometric Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Norethindrone: The specific precursor and product ions should be determined by direct infusion of a standard solution. A common transition is m/z 299.2 \rightarrow 109.1.
 - **Norethindrone Acetate-D8**: The precursor ion will be shifted by +8 Da (m/z 349.5). The product ion may or may not be shifted depending on the fragmentation pattern and the location of the deuterium labels. This needs to be determined empirically.

- Source Parameters: Parameters such as capillary voltage, source temperature, and gas flows should be optimized for maximum signal intensity.

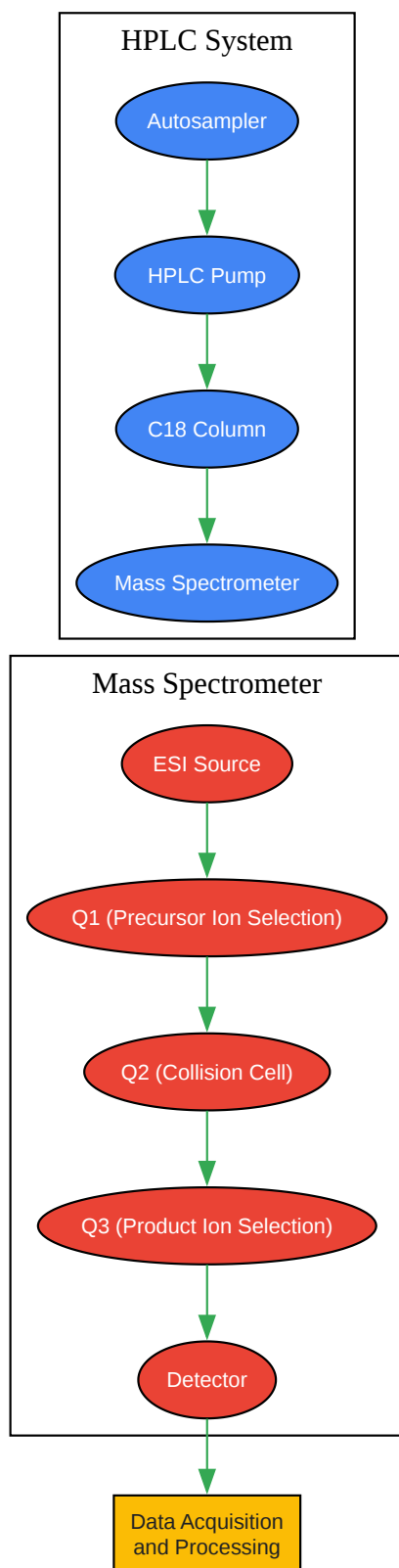
Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the key experimental workflows described above.



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Caption: Workflow for the extraction of norethindrone from plasma samples.



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Caption: Schematic of the LC-MS/MS analysis workflow.

Conclusion

Norethindrone Acetate-D8 is an indispensable tool for researchers requiring precise and accurate quantification of norethindrone in biological matrices. Its use as an internal standard corrects for variations in sample preparation and instrument response, leading to reliable and reproducible data. The methodologies outlined in this guide provide a solid foundation for developing and validating robust analytical methods for pharmacokinetic research and the investigation of endometriosis and other hormone-related conditions. Researchers should consult the suppliers' technical documentation and relevant scientific literature for further details and application-specific optimizations.

- To cite this document: BenchChem. [A Technical Guide to Norethindrone Acetate-D8 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15142522#commercial-suppliers-of-norethindrone-acetate-d8-for-research\]](https://www.benchchem.com/product/b15142522#commercial-suppliers-of-norethindrone-acetate-d8-for-research)

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